

Dissolving Carbenoxolone Disodium Salt for In Vitro Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: Carbenoxolone disodium salt

Cat. No.: B7818693

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Introduction

Carbenoxolone disodium salt, a derivative of glycyrrhetic acid found in licorice root, is a widely used pharmacological tool in in vitro research. Its primary mechanisms of action include the inhibition of 11β -hydroxysteroid dehydrogenase (11β -HSD) and the blockade of gap junction communication. This latter property makes it an invaluable agent for studying cell-to-cell communication, particularly in neuroscience, cardiology, and cancer research. Proper dissolution and preparation of Carbenoxolone are critical for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the dissolution of **Carbenoxolone disodium salt**, a summary of its solubility in common laboratory solvents, and troubleshooting guidance for common challenges.

Data Presentation: Solubility of Carbenoxolone Disodium Salt

The solubility of **Carbenoxolone disodium salt** can vary between suppliers and batches. It is crucial to consult the manufacturer's product information sheet for specific solubility data. The following table summarizes solubility information from various sources.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
Water	100	~162.7	Heating may be required. Solution may be slightly hazy.[1]
Water	61.47	100	-
DMSO	23	37.41	Use fresh, anhydrous DMSO as it is hygroscopic.[2]
DMSO	12.5	20.33	Ultrasonic and warming to 60°C may be necessary.[3]
Ethanol	14	~22.8	-
Ethanol	10	~16.3	-
PBS (pH 7.2)	3	~4.9	Aqueous solutions in PBS are not recommended for storage for more than one day.[4]
PBS (pH 7.2)	1	~1.6	-

Note: The molecular weight of **Carbenoxolone disodium salt** is approximately 614.72 g/mol . Calculations are based on this value.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Aqueous Stock Solution

This protocol is suitable for experiments where a high concentration of Carbenoxolone in an aqueous-based medium is required.

Materials:

- **Carbenoxolone disodium salt** powder
- Sterile, high-purity water (e.g., Milli-Q or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Water bath or heat block
- Vortex mixer
- Sterile syringe filters (0.22 μ m)

Procedure:

- Weigh the desired amount of **Carbenoxolone disodium salt** powder in a sterile conical tube.
- Add the required volume of sterile water to achieve the target concentration (e.g., 100 mg/mL).
- Vortex the solution vigorously for 1-2 minutes.
- If the powder is not fully dissolved, place the tube in a water bath or on a heat block set to 37-50°C. Intermittently vortex the solution until it is fully dissolved. The resulting solution may be very slightly hazy to slightly hazy.^[1]
- Allow the solution to cool to room temperature.
- Sterilize the stock solution by passing it through a 0.22 μ m syringe filter into a sterile, light-protected container.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 6 months) or -80°C for long-term storage (up to 1 year).^[3]

Protocol 2: Preparation of a Stock Solution in an Organic Solvent (DMSO or Ethanol)

This protocol is recommended when a lower concentration of an organic solvent is permissible in the final cell culture or assay medium.

Materials:

- **Carbenoxolone disodium salt** powder
- Anhydrous DMSO or absolute ethanol
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Weigh the desired amount of **Carbenoxolone disodium salt** powder in a sterile tube.
- Add the appropriate volume of anhydrous DMSO or absolute ethanol to reach the desired stock concentration (e.g., 10-25 mM).
- Vortex the solution until the powder is completely dissolved.
- If dissolution is slow, sonication or gentle warming (up to 60°C for DMSO) can be applied.^[3]
- Once dissolved, the stock solution can be stored at -20°C. Ensure the container is tightly sealed to prevent the absorption of moisture, especially for DMSO stocks.^[2]

Protocol 3: Preparation of Working Solutions for Cell Culture

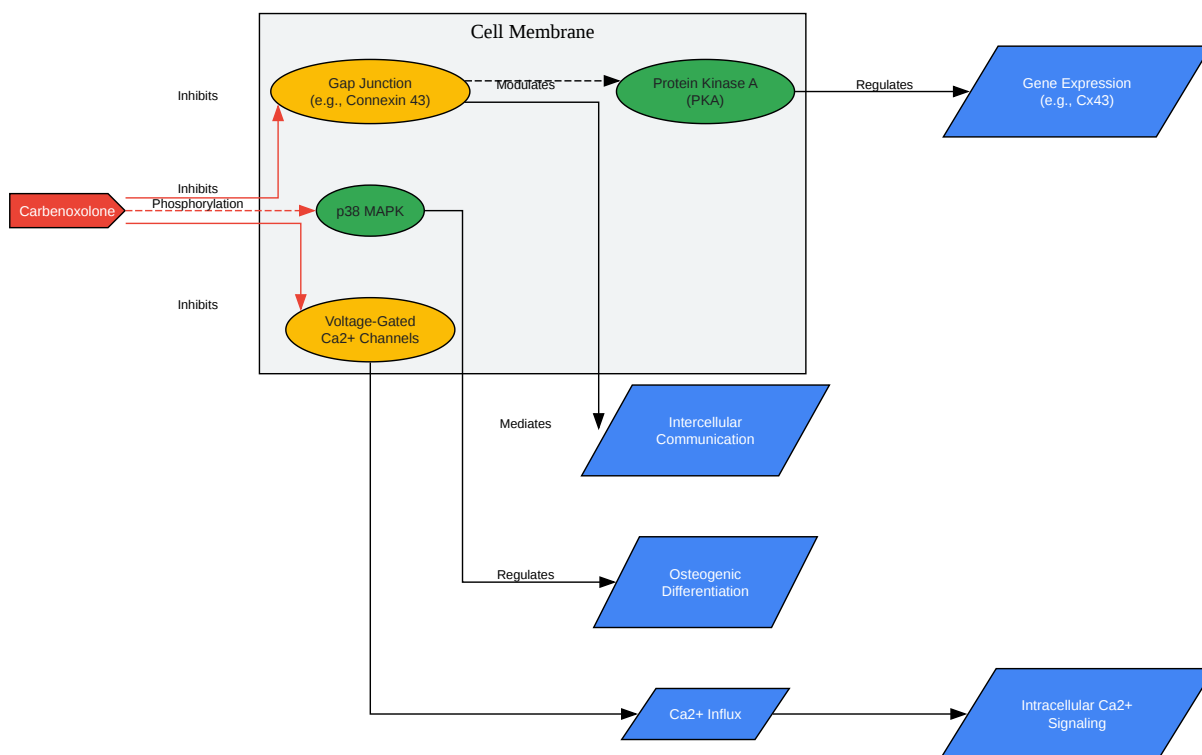
Procedure:

- Thaw a single-use aliquot of the stock solution (aqueous or organic) at room temperature.

- Perform a serial dilution of the stock solution in your cell culture medium to achieve the final desired concentration (e.g., 10-100 μM). It is crucial to add the stock solution to the medium and mix immediately to prevent precipitation.
- Ensure the final concentration of the organic solvent in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Always include a vehicle control (cell culture medium with the same final concentration of the solvent) in your experiments.

Mandatory Visualizations

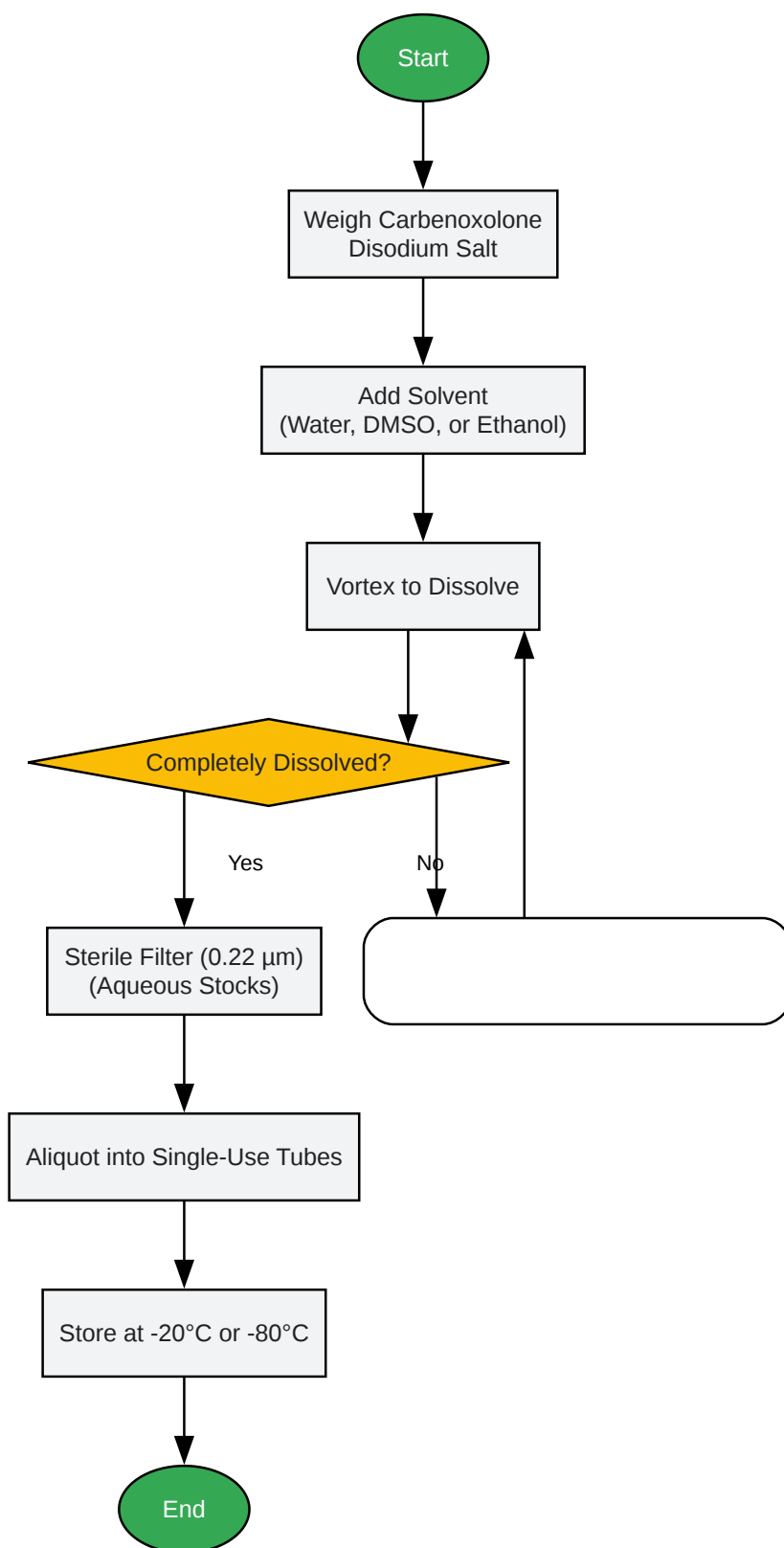
Signaling Pathway of Carbenoxolone Action

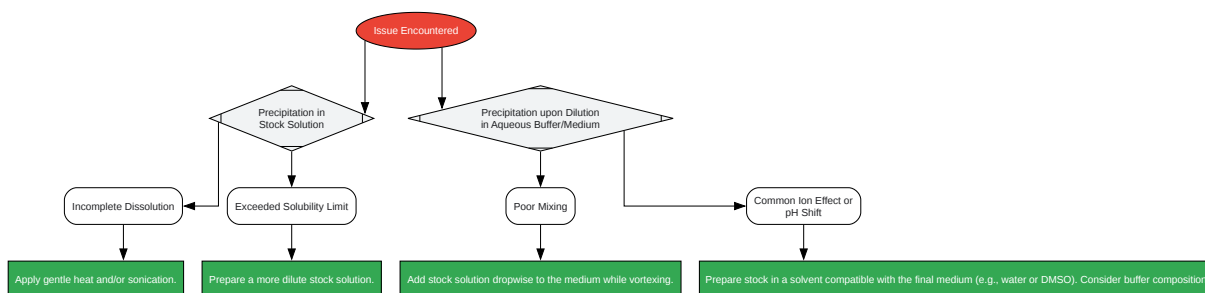


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Caption: Carbenoxolone's impact on cellular signaling pathways.

Experimental Workflow for Carbenoxolone Solution Preparation





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